

Essential Safety and Logistical Information for Handling SNAP 5114

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SNAP 5114

Cat. No.: B1229028

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For researchers, scientists, and drug development professionals utilizing **SNAP 5114**, a selective GABA transport inhibitor, adherence to strict safety protocols is paramount. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this compound in a laboratory setting.

Summary of Physical and Chemical Properties

A comprehensive understanding of the physical and chemical properties of **SNAP 5114** is the first step in safe handling. The following table summarizes key quantitative data.

Property	Value
Chemical Name	(S)-1-[2-[Tris(4-methoxyphenyl)methoxy]ethyl]-3-piperidinecarboxylic acid[1]
Molecular Formula	C ₃₀ H ₃₅ NO ₆ [2]
Molecular Weight	505.60 g/mol
Appearance	White solid[3]
Purity	≥98% (HPLC)[1][2]
Solubility	Soluble to 100 mM in DMSO and to 50 mM in ethanol[1][2]. Water solubility information is not readily available.
Storage Temperature	-20°C[2]
Melting Point	Not readily available
Boiling Point	Not readily available

Hazard Identification and Personal Protective Equipment (PPE)

SNAP 5114 is classified with the following hazards:

- Eye Irritant (Category 2)
- Skin Irritant (Category 2)
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System

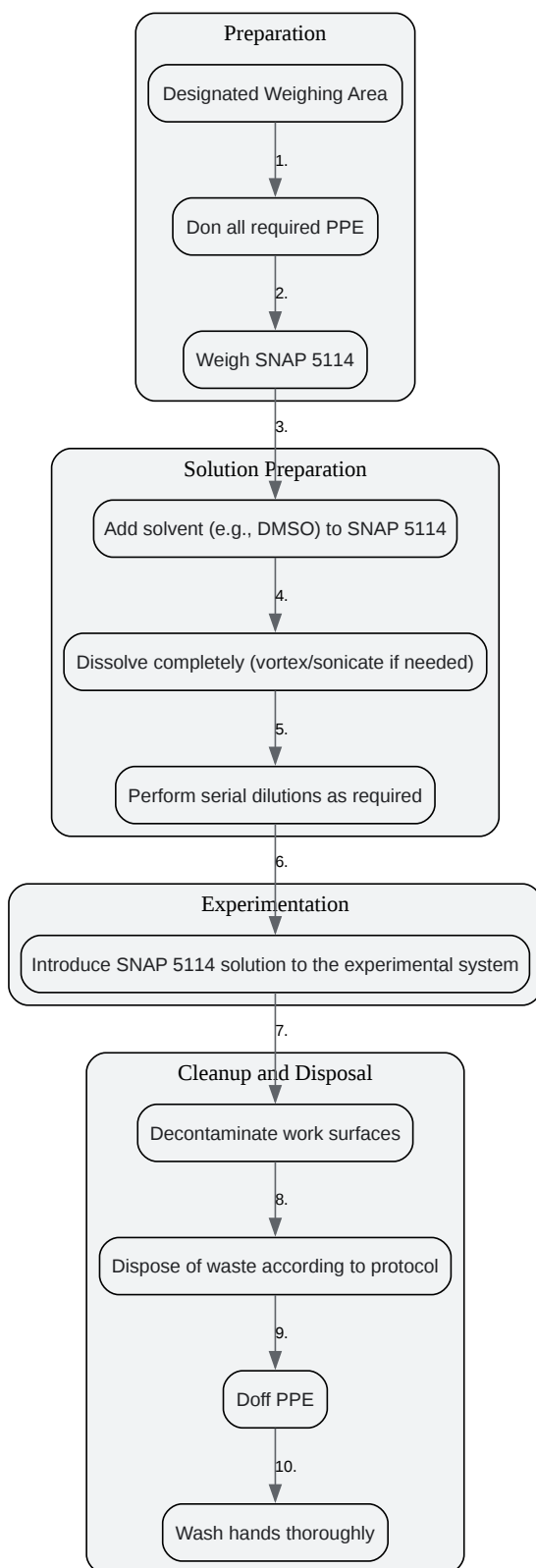
The signal word for this compound is Warning.

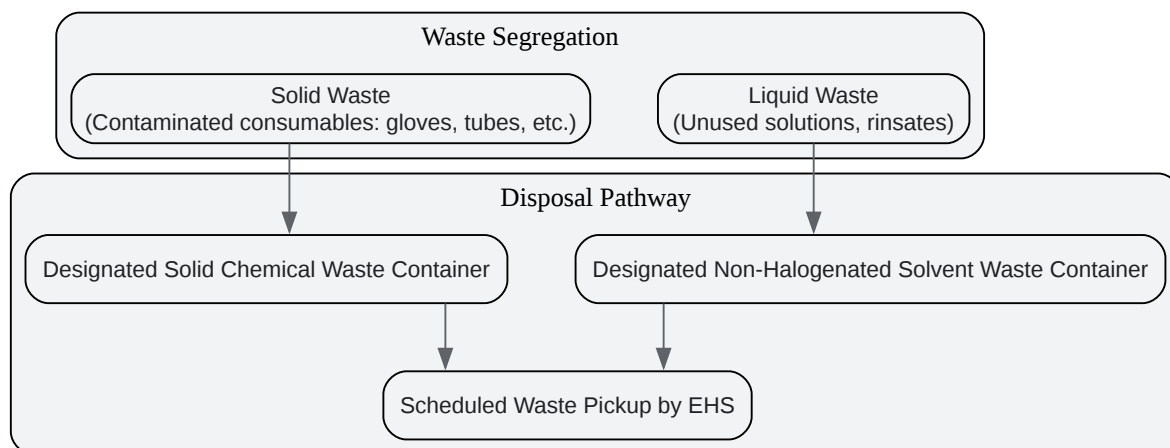
To mitigate these risks, the following personal protective equipment (PPE) is mandatory when handling **SNAP 5114**:

PPE Category	Specification
Respiratory Protection	Dust mask type N95 (US) or equivalent
Eye Protection	Eyeshields / Safety glasses with side-shields
Hand Protection	Chemical-resistant gloves (e.g., nitrile)
Body Protection	Laboratory coat

Operational Plan: Safe Handling and Experimental Workflow

Adherence to a strict operational plan is crucial to minimize exposure and ensure experimental accuracy.





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References

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Phone: (601) 213-4426

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